

Application Note: Precision Synthesis of 4-Nitro-1H-Indene from Indene

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Compound of Interest

Compound Name: 4-nitro-1H-indene

Cat. No.: B11920853

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Abstract

This guide details the synthesis of **4-nitro-1H-indene** starting from indene. While direct nitration of indene is chemically intuitive, it is practically non-viable due to the high susceptibility of the C2-C3 alkene to polymerization and oxidative cleavage under nitrating conditions. Furthermore, direct electrophilic substitution on indene typically favors the 2-position or yields complex mixtures.

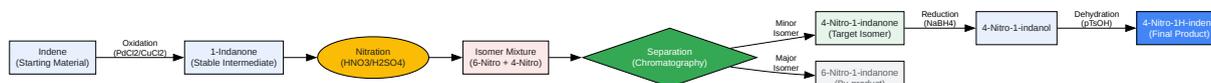
To achieve the targeted 4-nitro regiochemistry with high fidelity, this protocol employs a "Protect-Activate-Dehydrate" strategy via the 1-indanone intermediate. This pathway ensures the survival of the carbocyclic skeleton and directs the nitro group to the aromatic ring through controlled electrophilic aromatic substitution (EAS).

Strategic Pathway Analysis

The synthesis is divided into four distinct phases:

- **Oxidation:** Conversion of indene to 1-indanone to "protect" the alkene as a ketone and direct subsequent nitration.
- **Regioselective Nitration:** Electrophilic nitration of 1-indanone. The directing effects of the carbonyl (meta-director) and the alkyl bridge (ortho/para-director) compete, yielding a mixture of 6-nitro (major) and 4-nitro (minor) isomers.

- Isomer Separation: Critical purification to isolate the 4-nitro isomer.
- Restoration: Reduction and dehydration to restore the alkene functionality, yielding **4-nitro-1H-indene**.



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Figure 1: Strategic workflow for the synthesis of **4-nitro-1H-indene** via the indanone route, highlighting the critical isomer separation step.[1][2][3]

Phase 1: Oxidation of Indene to 1-Indanone

Objective: Functionalize the C1 position to direct the subsequent nitration to the benzene ring.

Method: Wacker-type Oxidation.

Protocol

- Reagents: Indene (11.6 g, 100 mmol), PdCl₂ (0.35 g, 2 mol%), CuCl₂ (2.7 g, 20 mol%), DMF/H₂O (7:1, 100 mL).
- Procedure:
 - Dissolve PdCl₂ and CuCl₂ in the DMF/H₂O mixture in a 250 mL round-bottom flask.
 - Oxygenate the solution by bubbling O₂ gas for 15 minutes.
 - Add indene slowly while maintaining O₂ flow (balloon pressure is sufficient).
 - Heat to 60°C and stir for 6 hours. Monitor by TLC (Hexane/EtOAc 9:1). Indene (R_f ~0.9) converts to 1-indanone (R_f ~0.5).

- Workup: Dilute with water (200 mL) and extract with diethyl ether (3 x 50 mL). Wash combined organics with brine, dry over MgSO_4 , and concentrate.[4]
- Purification: Flash chromatography (SiO_2 , 0-10% EtOAc in Hexanes) or vacuum distillation.
- Yield: Expect 80-85% (approx. 11 g).

Phase 2: Regioselective Nitration & Separation

Objective: Introduce the nitro group. Challenge: The alkyl bridge activates positions 4 and 6. The carbonyl deactivates positions 5 and 7. The result is a competition between the 4- and 6-positions. Sterics and electronics favor the 6-position (approx. 5:1 to 8:1 ratio).

Protocol

- Reagents: 1-Indanone (10.0 g, 75.6 mmol), KNO_3 (8.4 g, 83 mmol), H_2SO_4 (conc., 60 mL).
- Procedure:
 - Cool H_2SO_4 to -5°C in a salt-ice bath.
 - Dissolve 1-indanone in the acid slowly, maintaining temp $< 0^\circ\text{C}$. Caution: Exothermic.
 - Add KNO_3 portion-wise over 30 minutes. Do not allow temp to exceed 0°C .
 - Stir at 0°C for 1 hour, then pour onto 300 g crushed ice.
 - Workup: Filter the resulting yellow precipitate. This solid is a mixture of 6-nitro-1-indanone (major) and 4-nitro-1-indanone (minor).
- Separation (Critical Step):
 - Method A (Chromatography): Dissolve the solid in minimal CH_2Cl_2 . Load onto a silica gel column. Elute with a gradient of Hexane: CH_2Cl_2 (1:1 to 0:1).
 - Elution Order: 4-nitro-1-indanone typically elutes after the 6-nitro isomer due to the "ortho effect" (interaction between the nitro group and the carbonyl via the bridge), or

sometimes before depending on the specific solvent system interaction. Verification by NMR is mandatory.

- Method B (Fractional Crystallization): Recrystallize the mixture from Ethanol. The 6-nitro isomer is less soluble and crystallizes out first. The mother liquor is enriched in the 4-nitro isomer. Repeat concentration and crystallization to isolate the 4-nitro isomer.
- Characterization (4-Nitro-1-indanone):
 - ¹H NMR (CDCl₃): Look for the specific pattern of the 1,2,3-trisubstituted benzene ring. The proton adjacent to the nitro group will be significantly deshielded.
 - Yield: Expect ~10-15% isolated yield of the 4-isomer (approx. 1.3 - 2.0 g).[5]

Phase 3: Carbonyl Reduction

Objective: Convert the ketone to an alcohol, preparing for elimination.

Protocol

- Reagents: 4-Nitro-1-indanone (1.77 g, 10 mmol), NaBH₄ (0.38 g, 10 mmol), Methanol (20 mL).
- Procedure:
 - Dissolve the ketone in Methanol and cool to 0°C.
 - Add NaBH₄ in small portions.
 - Stir at room temperature for 2 hours.
 - Quench: Add 1M HCl dropwise until pH ~7.
 - Workup: Evaporate methanol. Partition residue between water and EtOAc. Dry organic layer and concentrate.[2][5]
 - Product: 4-Nitro-1-indanol. Used directly in the next step without extensive purification.

Phase 4: Acid-Catalyzed Dehydration

Objective: Eliminate water to reform the double bond, yielding the final indene.

Protocol

- Reagents: 4-Nitro-1-indanol (crude from Phase 3), p-Toluenesulfonic acid (pTsOH, catalytic, 100 mg), Toluene (50 mL).
- Procedure:
 - Setup a flask with a Dean-Stark trap and reflux condenser.
 - Reflux the solution for 2-4 hours. Monitor water collection in the trap.
 - Monitor by TLC.^[2] The alcohol spot should disappear, replaced by a less polar alkene spot.
 - Workup: Cool to RT. Wash with sat.^[2] NaHCO₃ (to remove acid) and brine.
 - Purification: Flash chromatography (Hexane/EtOAc 95:5).
 - Final Yield: Expect 80-90% for this step.

Quantitative Data Summary

| Phase | Transformation | Key Reagents | Approx. Yield | Critical Quality Attribute |
|-------|---------------------|--|-------------------|-----------------------------------|
| 1 | Indene → 1-Indanone | PdCl ₂ /O ₂ | 85% | Complete consumption of Indene |
| 2 | Nitration | HNO ₃ /H ₂ SO ₄ | 95% (Combined) | Temp < 0°C to prevent dinitration |
| 2b | Isomer Separation | Silica Gel | 10-15% (4-isomer) | Purity of 4-isomer >98% |
| 3 | Reduction | NaBH ₄ | 98% | Full conversion to alcohol |
| 4 | Dehydration | pTsOH/Toluene | 85% | Absence of alcohol peak in IR |

References

- Wacker Oxidation of Indene: Tsuji, J., et al. "Palladium-catalyzed oxidation of olefins." Journal of the American Chemical Society, 1964. Application Note: Standard Wacker conditions apply well to indene, though 1-indanone is also commercially available.
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